

Application Notes and Protocols for 3-Chloro-2,4-dimethylpentane

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Compound of Interest

Compound Name: 3-Chloro-2,4-dimethylpentane

Cat. No.: B103076

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **3-Chloro-2,4-dimethylpentane** (CAS No. 19174-61-9). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the chemical.

Chemical and Physical Properties

While extensive experimental data for **3-Chloro-2,4-dimethylpentane** is not readily available, the following table summarizes its key computed properties.

Property	Value	Source
Molecular Formula	C7H15Cl	--INVALID-LINK--
Molecular Weight	134.65 g/mol	--INVALID-LINK--[1]
XLogP3	3.5	--INVALID-LINK--[1]
Exact Mass	134.0862282 Da	--INVALID-LINK--[1]
CAS Number	19174-61-9	--INVALID-LINK--[1]

Health and Safety Information

3-Chloro-2,4-dimethylpentane is a halogenated alkane and should be handled with care. Although specific toxicity data is limited, compounds in this class may pose health risks.

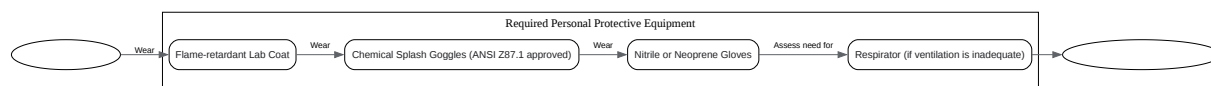
Potential Hazards:

- May cause skin and eye irritation upon contact.
- Inhalation of vapors may cause respiratory tract irritation.
- Ingestion can be harmful.

Experimental Protocols

Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is essential before handling **3-Chloro-2,4-dimethylpentane**.



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Caption: Personal Protective Equipment (PPE) workflow for handling **3-Chloro-2,4-dimethylpentane**.

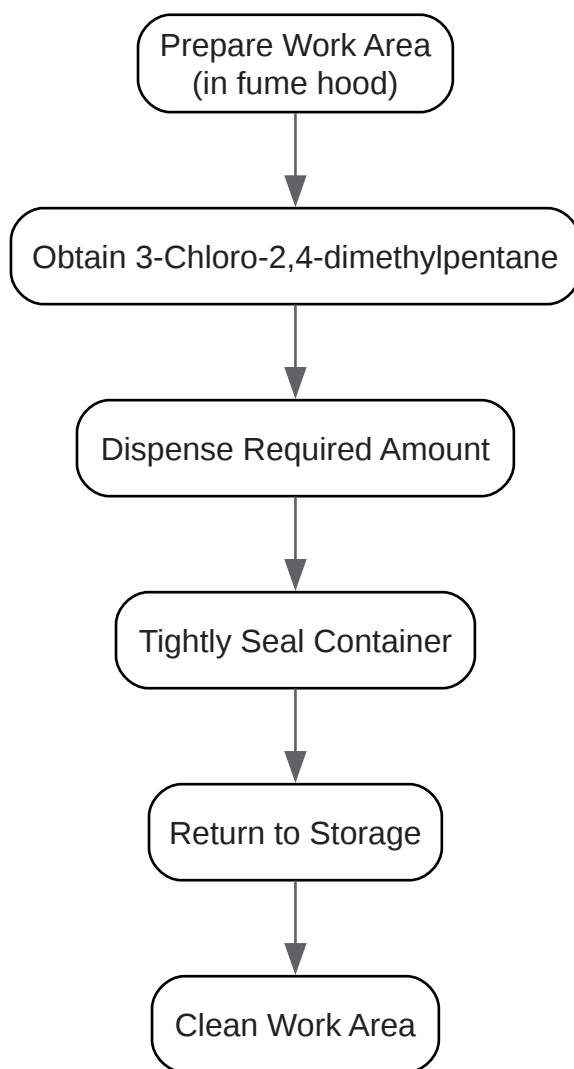
Protocol:

- Eye Protection: Always wear chemical splash goggles that conform to ANSI Z87.1 standards.
- Hand Protection: Wear nitrile or neoprene gloves. Inspect gloves for any signs of degradation or puncture before use.
- Body Protection: A flame-retardant laboratory coat must be worn.

- Respiratory Protection: Work in a well-ventilated area, preferably within a chemical fume hood. If ventilation is insufficient, a NIOSH-approved respirator with an organic vapor cartridge is required.

Handling Procedures

Strict adherence to the following handling procedures will minimize exposure and reduce the risk of accidents.



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Caption: Workflow for the safe handling of **3-Chloro-2,4-dimethylpentane**.

Protocol:

- **Work Area Preparation:** All handling of **3-Chloro-2,4-dimethylpentane** should be conducted within a certified chemical fume hood to minimize inhalation exposure.
- **Grounding:** Use non-sparking tools and ensure that all equipment is properly grounded to prevent static discharge, which could ignite flammable vapors.
- **Dispensing:** When transferring the liquid, do so slowly and carefully to avoid splashing.
- **Avoid Contact:** Avoid direct contact with skin and eyes.
- **Hygiene:** After handling, wash hands thoroughly with soap and water. Do not eat, drink, or smoke in the laboratory.

Storage Procedures

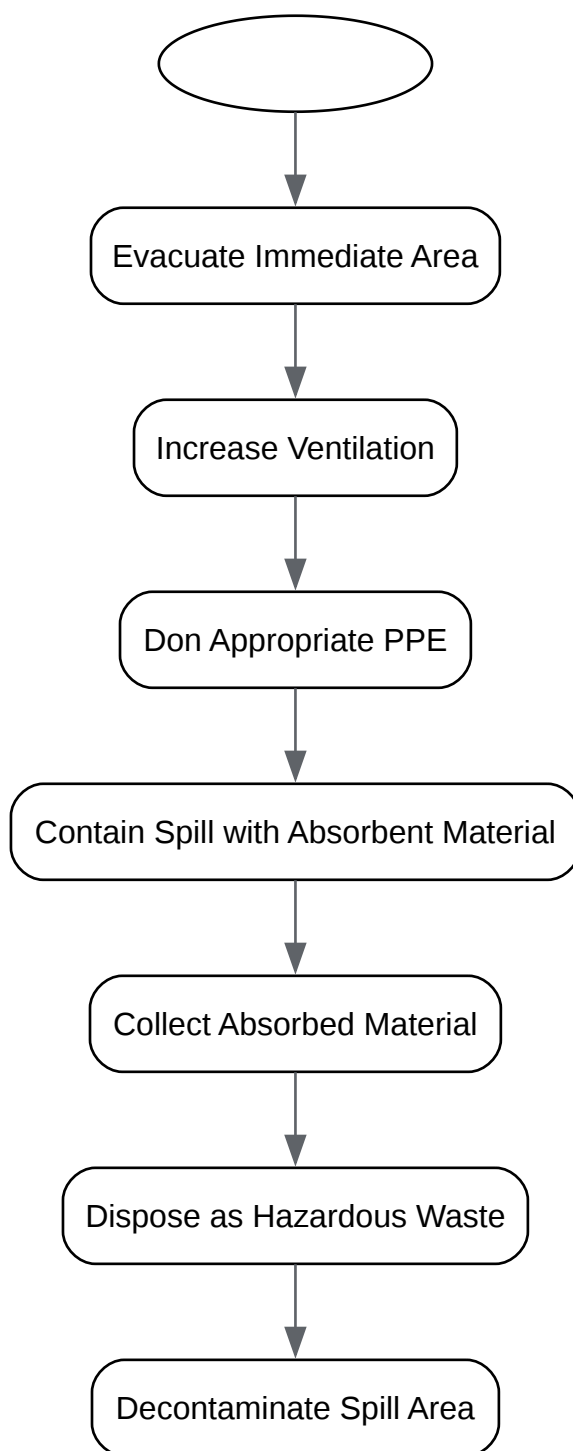
Proper storage is critical to maintaining the chemical's stability and preventing hazardous situations.

Protocol:

- **Container:** Store in a tightly sealed, properly labeled container.
- **Location:** Keep the container in a cool, dry, and well-ventilated area.
- **Incompatibilities:** Store away from strong oxidizing agents, bases, and reactive metals.
- **Ignition Sources:** The storage area should be free of heat, sparks, and open flames.

Spill Response Protocol

In the event of a spill, immediate and appropriate action is necessary.



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Caption: Step-by-step workflow for responding to a **3-Chloro-2,4-dimethylpentane** spill.

Protocol:

- **Evacuation and Ventilation:** Immediately evacuate the spill area and ensure it is well-ventilated. If the spill is large or in a poorly ventilated area, evacuate the entire lab and notify emergency personnel.
- **Personal Protective Equipment:** Before attempting to clean the spill, don the appropriate PPE as outlined in section 3.1.
- **Containment:** For small spills, contain the liquid with an inert absorbent material such as vermiculite, sand, or a commercial sorbent pad.
- **Collection:** Carefully collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous waste.
- **Decontamination:** Decontaminate the spill area with a suitable solvent, followed by soap and water.
- **Reporting:** Report the spill to the laboratory supervisor and the institutional safety office.

Waste Disposal

3-Chloro-2,4-dimethylpentane and any contaminated materials must be disposed of as hazardous waste.

Protocol:

- **Waste Collection:** Collect all waste containing **3-Chloro-2,4-dimethylpentane** in a designated, sealed, and properly labeled hazardous waste container.
- **Labeling:** The waste container must be clearly labeled as "Hazardous Waste: **3-Chloro-2,4-dimethylpentane**" and include the date of accumulation.
- **Disposal:** Arrange for the disposal of the hazardous waste through the institution's environmental health and safety office, following all local, state, and federal regulations for chlorinated hydrocarbon waste. Do not dispose of this chemical down the drain.

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References

- 1. 3-Chloro-2,4-dimethylpentane | C₇H₁₅Cl | CID 13840538 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for 3-Chloro-2,4-dimethylpentane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b103076#handling-and-storage-procedures-for-3-chloro-2-4-dimethylpentane]

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